

# Personal protective equipment for handling ML364

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# **Essential Safety and Handling Guide for ML364**

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This guide provides critical safety and logistical information for the handling and disposal of **ML364**, a selective ubiquitin-specific peptidase 2 (USP2) inhibitor. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

### **Personal Protective Equipment (PPE)**

While the Safety Data Sheet (SDS) for **ML364** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is imperative to follow standard laboratory safety protocols to minimize exposure and prevent contamination. The following table outlines the recommended PPE for handling **ML364**.



PPE Category	Item	Specifications	Purpose
Hand Protection	Nitrile Gloves	Powder-free, disposable	Prevents direct skin contact.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1 certified	Protects eyes from splashes or aerosols.
Body Protection	Laboratory Coat	Standard, long- sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required	Use in a well- ventilated area. A fume hood is recommended for handling powders.	Minimizes inhalation of airborne particles.

# **Operational Plan: Handling ML364**

Strict adherence to the following procedures is crucial for the safe handling of **ML364** in a laboratory setting.

#### **Preparation and Weighing**

- Conduct all weighing and initial dilutions of powdered ML364 within a certified chemical fume hood to prevent inhalation of dust.
- Before handling, ensure all necessary PPE is donned correctly.
- Use dedicated, clean spatulas and weighing vessels to avoid cross-contamination.

#### **Dissolution**

- ML364 is soluble in DMSO.
- When creating stock solutions, add the solvent to the powdered ML364 slowly to avoid splashing.





• Cap vials securely and vortex or sonicate as needed to ensure complete dissolution.

## **Cell Culture and In Vitro Assays**

- When adding ML364 solutions to cell cultures or assays, use appropriate sterile techniques to maintain the integrity of the experiment.
- All manipulations should be performed in a biological safety cabinet (BSC).

#### **Disposal Plan**

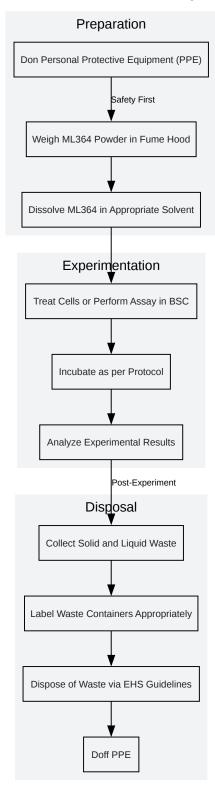
Proper disposal of **ML364** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure	
Unused ML364 Powder	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.	
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container.	
Liquid Waste (e.g., media containing ML364)	Collect in a clearly labeled hazardous waste container. Consult your institution's environmental health and safety (EHS) office for specific disposal protocols.	
Contaminated PPE (e.g., gloves, lab coat)	Dispose of in the appropriate laboratory waste stream as per institutional guidelines.	

## **Experimental Workflow for Handling ML364**



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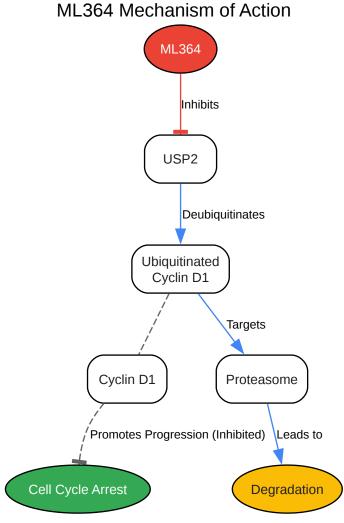
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Caption: A flowchart outlining the key steps for safely handling ML364.



### **ML364** Signaling Pathway

ML364 is a selective inhibitor of Ubiquitin-specific-peptidase 2 (USP2). USP2 is a deubiquitinating enzyme that removes ubiquitin from target proteins, thereby preventing their degradation by the proteasome. One of the key substrates of USP2 is Cyclin D1, a protein crucial for cell cycle progression. By inhibiting USP2, ML364 leads to an accumulation of ubiquitinated Cyclin D1, which is then targeted for degradation by the proteasome. The resulting decrease in Cyclin D1 levels causes cell cycle arrest.



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Caption: The signaling pathway of **ML364**'s inhibitory action on USP2.







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